GHS Hazard Classification of 1-Fluoro-4-(trimethylsilyl)benzene: A Technical Guide

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Compound of Interest

Compound Name:	*1-Fluoro-4-(trimethylsilyl)benzene*
CAS No.:	*455-17-4*
Cat. No.:	*B1330355*

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This technical guide provides a comprehensive analysis of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **1-Fluoro-4-(trimethylsilyl)benzene** (CAS No. 455-17-4). The information herein is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring safe handling, storage, and use of this compound.

Executive Summary

1-Fluoro-4-(trimethylsilyl)benzene is definitively classified as a Flammable Liquid, Category 3, under the GHS.[1][2][3] This classification is based on its physicochemical properties, specifically its flash point. For other GHS hazard classes, including acute toxicity, skin and eye irritation, respiratory or skin sensitization, carcinogenicity, mutagenicity, reproductive toxicity, and environmental hazards, there is a notable lack of publicly available experimental data. Consequently, a definitive GHS classification for these endpoints cannot be established at this time. This guide presents the available data and clearly identifies these data gaps.

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Physicochemical Properties

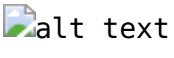
A summary of the key physicochemical properties of **1-Fluoro-4-(trimethylsilyl)benzene** is provided in Table 1. These properties are essential for understanding its physical hazards.

Property	Value	Source
Molecular Formula	$C_9H_{13}FSi$	[3]
Molecular Weight	168.28 g/mol	[1]
Boiling Point	170-171 °C at 745 Torr	[3]
Flash Point	60.0 ± 22.6 °C	[3]
Density	0.9656 g/cm³ at 20 °C	[3]

GHS Hazard Classification

The GHS classification for **1-Fluoro-4-(trimethylsilyl)benzene** is detailed in Table 2. The only established classification is for its flammability.

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Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	Category 3	H226: Flammable liquid and vapour.[1][2][3]		Warning[1][2][3]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	Not classified	Not applicable	Not applicable
Skin Corrosion/Irritation	No data available	Not classified	Not applicable	Not applicable
Serious Eye Damage/Eye Irritation	No data available	Not classified	Not applicable	Not applicable
Respiratory or Skin Sensitization	No data available	Not classified	Not applicable	Not applicable
Germ Cell Mutagenicity	No data available	Not classified	Not applicable	Not applicable
Carcinogenicity	No data available	Not classified	Not applicable	Not applicable
Reproductive Toxicity	No data available	Not classified	Not applicable	Not applicable
Specific Target Organ Toxicity (Single Exposure)	No data available	Not classified	Not applicable	Not applicable
Specific Target Organ Toxicity (Repeated Exposure)	No data available	Not classified	Not applicable	Not applicable

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Aspiration Hazard	No data available	Not classified	Not applicable	Not applicable
Hazardous to the Aquatic Environment	No data available	Not classified	Not applicable	Not applicable

Experimental Protocols

A critical aspect of GHS classification is the reliance on empirical data derived from standardized experimental protocols. For **1-Fluoro-4-(trimethylsilyl)benzene**, the classification as a Flammable Liquid Category 3 is based on its flash point, which falls within the range of ≥ 23 °C and ≤ 60 °C as defined by GHS criteria.

Experimental Protocol for Flash Point Determination (Typical Method):

The flash point of a liquid is determined using a standardized apparatus, such as a Pensky-Martens closed-cup tester, following a recognized protocol (e.g., ASTM D93).

- Apparatus: A calibrated Pensky-Martens closed-cup flash tester.
- Procedure:
  - A sample of the substance is placed in the test cup.
  - The sample is heated at a slow, constant rate with continuous stirring.
  - An ignition source is directed into the cup at regular intervals.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapours of the sample to ignite.
- Classification Criteria (GHS Flammable Liquids):
  - Category 1: Flash point < 23 °C and initial boiling point ≤ 35 °C.
  - Category 2: Flash point < 23 °C and initial boiling point > 35 °C.

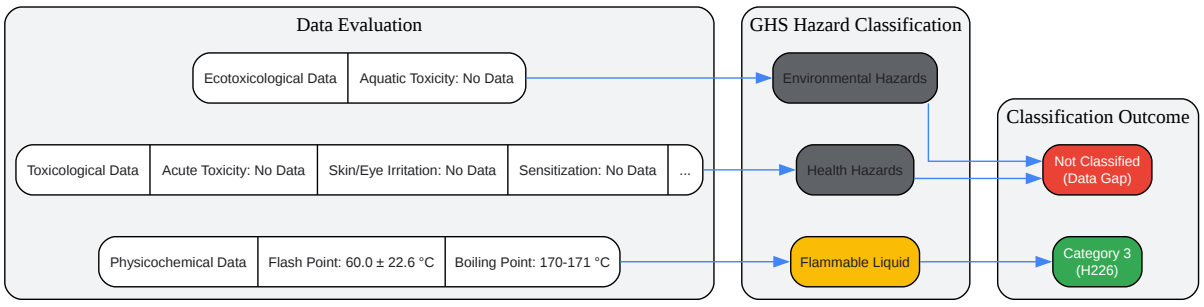
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- Category 3: Flash point ≥ 23 °C and ≤ 60 °C.
- Category 4: Flash point > 60 °C and ≤ 93 °C.

As of the date of this publication, no publicly accessible experimental data or protocols for the toxicological or ecotoxicological endpoints of **1-Fluoro-4-(trimethylsilyl)benzene** could be identified.

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of **1-Fluoro-4-(trimethylsilyl)benzene**, highlighting the available data and the existing data gaps.



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Caption: GHS classification workflow for **1-Fluoro-4-(trimethylsilyl)benzene**.

Conclusion and Recommendations

The only confirmed GHS hazard for **1-Fluoro-4-(trimethylsilyl)benzene** is its classification as a Flammable Liquid, Category 3 (H226). All handling and storage procedures should reflect this flammability risk, including storage in a well-ventilated place away from ignition sources.

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The absence of data for health and environmental hazards represents a significant information gap. It is strongly recommended that toxicological and ecotoxicological studies be conducted to fully characterize the hazard profile of this compound. Until such data becomes available, a precautionary approach should be taken, assuming potential for skin and eye irritation, and appropriate personal protective equipment should be worn when handling this substance.

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- To cite this document: BenchChem. [GHS Hazard Classification of 1-Fluoro-4-(trimethylsilyl)benzene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330355/docs#ghs-hazard-classification-of-1-fluoro-4-trimethylsilyl-benzene-a-technical-guide]

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